

Spectroscopic Characterization of Phenylcarbylamine Chloride: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Phenylcarbylamine chloride

CAS No.: 622-44-6

Cat. No.: B1201521

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Abstract

Phenylcarbylamine chloride ($C_7H_5Cl_2N$), also known as phenyl isocyanide dichloride or N-(dichloromethylene)aniline, is a highly reactive and toxic compound utilized in specialized chemical synthesis.^{[1][2][3][4]} Due to its hazardous nature, detailed spectroscopic characterization in accessible literature is sparse. This technical guide provides a comprehensive overview of the expected spectroscopic features of **phenylcarbylamine chloride** based on its molecular structure and by analogy to related compounds. It is designed to assist researchers, scientists, and drug development professionals in identifying and characterizing this compound. The guide details predicted Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, explains the rationale behind spectral interpretation, and provides robust, safety-oriented protocols for data acquisition.

Introduction: The Chemical Identity of Phenylcarbylamine Chloride

Phenylcarbylamine chloride (CAS No. 622-44-6) is a pale-yellow oily liquid with a distinct, onion-like odor.[3][5] It is classified as highly toxic and is a potent irritant to the skin, eyes, and respiratory system.[6] Its molecular structure, featuring a phenyl ring bonded to a dichloromethanimine group ($-N=CCl_2$), is central to its reactivity and its spectroscopic signature. The nitrogen atom's lone pair of electrons is in conjugation with the phenyl ring, while the imine double bond and the two electronegative chlorine atoms dominate the electronic environment of the functional group.

This guide will systematically explore the anticipated spectroscopic data for this molecule, providing a foundational understanding for any researcher handling this or structurally similar compounds.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the carbon-hydrogen framework of an organic molecule. For **phenylcarbylamine chloride**, both 1H and ^{13}C NMR are critical for confirming its identity.

Predicted 1H NMR Spectrum

The 1H NMR spectrum is expected to be dominated by signals from the five protons on the phenyl ring. Due to the electronic influence of the $-N=CCl_2$ group, these protons will not be chemically equivalent.

- **Causality of Signal Dispersion:** The dichloromethanimine group is moderately deactivating and acts as an anisotropic functional group. This means it will influence the chemical shifts of the ortho, meta, and para protons differently. The imine bond and the electronegative chlorine atoms will create a complex electronic environment, leading to a predictable, albeit complex, splitting pattern in the aromatic region.

Table 1: Predicted 1H NMR Chemical Shifts and Splitting Patterns

Protons	Predicted Chemical Shift (δ , ppm)	Predicted Multiplicity	Rationale for Prediction
H-ortho (2H)	7.20 - 7.40	Multiplet (e.g., doublet of doublets)	Deshielded due to proximity to the electron-withdrawing -N=CCl ₂ group and anisotropic effects.
H-meta (2H)	7.40 - 7.60	Multiplet (e.g., triplet)	Less affected by the substituent compared to ortho and para positions.
H-para (1H)	7.30 - 7.50	Multiplet (e.g., triplet)	Electronic effects of the substituent are transmitted through the π -system.

Note: Predictions are based on standard substituent effects on a benzene ring. Actual values may vary depending on the solvent and instrument frequency.

Predicted ¹³C NMR Spectrum

The ¹³C NMR spectrum will provide crucial information about the carbon skeleton, including the unique -N=CCl₂ carbon.

Table 2: Predicted ¹³C NMR Chemical Shifts

Carbon	Predicted Chemical Shift (δ , ppm)	Rationale for Prediction
C=N	135 - 150	The imine carbon is significantly deshielded and bonded to two electronegative chlorine atoms.
C-ipso	145 - 155	The carbon directly attached to the nitrogen substituent is typically deshielded.
C-ortho	120 - 125	Influenced by the inductive and mesomeric effects of the substituent.
C-meta	128 - 130	Generally shows the least shift from the standard benzene value (128.5 ppm).
C-para	125 - 135	The electronic effect of the substituent is strongly felt at this position.

Experimental Protocol for NMR Data Acquisition

Trustworthiness through Self-Validation: The following protocol is designed for acquiring high-quality, reproducible NMR data for a hazardous liquid sample. Safety is the paramount consideration.

- Sample Preparation (in a certified fume hood):
 - Accurately weigh approximately 10-20 mg of **phenylcarbylamine chloride** directly into a tared NMR tube.
 - Add approximately 0.6 mL of a deuterated solvent (e.g., Chloroform-d, CDCl_3). CDCl_3 is a good choice as it is an excellent solvent for many organic compounds and its residual proton peak is well-defined.

- Add a small amount of an internal standard, such as tetramethylsilane (TMS), if quantitative analysis or precise referencing is required.
- Securely cap the NMR tube and gently invert several times to ensure homogeneity.
- Instrument Setup:
 - Use a modern NMR spectrometer (e.g., 400 MHz or higher) for better signal dispersion, which is critical for resolving the complex multiplets in the aromatic region.
 - Shim the instrument to achieve a narrow and symmetrical peak shape for the solvent lock signal. This is crucial for high-resolution data.
- ^1H NMR Acquisition:
 - Acquire a standard ^1H spectrum with a sufficient number of scans (e.g., 16 or 32) to achieve a good signal-to-noise ratio.
 - Process the data with appropriate Fourier transformation, phasing, and baseline correction.
- ^{13}C NMR Acquisition:
 - Acquire a proton-decoupled ^{13}C spectrum. A larger number of scans will be required (e.g., 1024 or more) due to the low natural abundance of ^{13}C .
 - Techniques like DEPT (Distortionless Enhancement by Polarization Transfer) can be used to differentiate between CH, CH_2 , and CH_3 groups, although for this molecule, it would primarily confirm the aromatic CH carbons.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by detecting the absorption of infrared radiation corresponding to specific bond vibrations.

- Key Expected Absorptions: The IR spectrum of **phenylcarbylamine chloride** will be characterized by several key absorptions. The most diagnostic will be the C=N stretching

frequency. The presence of the C-Cl bonds and the substituted phenyl ring will also give rise to characteristic peaks.

Table 3: Predicted Major IR Absorption Bands

Wavenumber (cm ⁻¹)	Bond Vibration	Intensity	Rationale
3100 - 3000	C-H stretch (aromatic)	Medium	Characteristic of C-H bonds on a benzene ring.
1660 - 1690	C=N stretch (imine)	Strong	This is a key diagnostic peak. Its position is higher than a typical C=C bond due to the greater polarity of the C=N bond.
1600, 1480	C=C stretch (aromatic ring)	Medium-Strong	Characteristic skeletal vibrations of the phenyl ring.
800 - 850	C-Cl stretch	Strong	The two C-Cl bonds will give rise to strong absorptions in this region.
750, 690	C-H out-of-plane bend	Strong	Characteristic of a monosubstituted benzene ring.

Experimental Protocol for IR Data Acquisition

- Sample Preparation (Neat Liquid):
 - As **phenylcarbylamine chloride** is a liquid, the simplest and most common method is to acquire the spectrum of a neat (undiluted) sample.

- Place one or two drops of the liquid between two salt plates (e.g., NaCl or KBr).
- Gently press the plates together to form a thin film. Avoid excessive pressure to prevent damage to the plates.
- Instrument Setup (FTIR):
 - Acquire a background spectrum of the clean, empty salt plates. This is a critical self-validating step to ensure that atmospheric CO₂ and H₂O signals, as well as any contaminants, are subtracted from the final sample spectrum.
 - Place the prepared sample in the spectrometer's sample holder.
- Data Acquisition:
 - Acquire the sample spectrum, co-adding a sufficient number of scans (e.g., 32 or 64) to obtain a high-quality spectrum. The instrument software will automatically ratio the sample spectrum against the background spectrum to produce the final absorbance or transmittance spectrum.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which can be used to confirm its structure.

- Expected Molecular Ion: For **phenylcarbylamine chloride** (C₇H₅Cl₂N), the molecular weight is approximately 174.02 g/mol .^[1] Due to the presence of two chlorine atoms, the molecular ion peak (M⁺) will exhibit a characteristic isotopic pattern. Chlorine has two major isotopes: ³⁵Cl (75.8% abundance) and ³⁷Cl (24.2% abundance). This will result in three peaks:
 - M⁺: (containing two ³⁵Cl atoms) at m/z 173.
 - [M+2]⁺: (containing one ³⁵Cl and one ³⁷Cl) at m/z 175.
 - [M+4]⁺: (containing two ³⁷Cl atoms) at m/z 177.
 - The expected intensity ratio of these peaks will be approximately 9:6:1, which is a definitive signature for a molecule containing two chlorine atoms.

Plausible Fragmentation Pathway

Electron Ionization (EI) MS is a high-energy technique that will likely cause extensive fragmentation. A plausible pathway is initiated by the loss of a chlorine radical.



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Caption: Plausible EI-MS fragmentation of **phenylcarbylamine chloride**.

Table 4: Predicted Key Fragments in Mass Spectrometry

m/z	Proposed Fragment	Formula	Rationale
173/175/177	Molecular Ion	$[\text{C}_7\text{H}_5\text{Cl}_2\text{N}]^{+\cdot}$	Exhibits characteristic 9:6:1 isotope pattern for two chlorine atoms.
138/140	Loss of Chlorine	$[\text{C}_7\text{H}_5\text{ClN}]^+$	Loss of a Cl radical. Shows 3:1 isotope pattern for one chlorine atom.
91	Phenylnitrene cation	$[\text{C}_6\text{H}_5\text{N}]^{+\cdot}$	Loss of a CCl radical from the m/z 138 fragment.
77	Phenyl cation	$[\text{C}_6\text{H}_5]^+$	Loss of nitrogen from the m/z 91 fragment. A very common and stable fragment in the mass spectra of benzene derivatives.
51	C_4H_3^+	$[\text{C}_4\text{H}_3]^+$	Loss of acetylene (C_2H_2) from the phenyl cation.

Experimental Protocol for MS Data Acquisition

- Sample Introduction:
 - Given its volatility, Gas Chromatography-Mass Spectrometry (GC-MS) is the ideal method for analysis. A dilute solution of the compound in a suitable solvent (e.g., dichloromethane) should be prepared.
 - Direct infusion via a heated probe could also be used, but GC provides separation from any potential impurities.

- GC-MS Parameters:
 - Column: A standard non-polar column (e.g., DB-5ms) is suitable for separating aromatic compounds.
 - Ionization Mode: Electron Ionization (EI) at 70 eV is standard for creating reproducible fragmentation patterns and for comparison with spectral libraries.
- Data Acquisition:
 - Acquire data in full scan mode over a mass range of m/z 40-300 to ensure capture of the molecular ion and all significant fragments. The resulting total ion chromatogram (TIC) will show the retention time of the compound, and the mass spectrum can be extracted from that peak.

Conclusion

While publicly available, experimentally-derived spectra for **phenylcarbylamine chloride** are scarce, a comprehensive spectroscopic profile can be confidently predicted based on fundamental chemical principles and comparison with analogous structures. The key identifiers for this compound are the complex aromatic signals in the ^1H NMR spectrum, the unique imine carbon signal in the ^{13}C NMR, a strong C=N stretch in the IR spectrum around 1660-1690 cm^{-1} , and a characteristic 9:6:1 isotopic cluster for the molecular ion in the mass spectrum. The experimental protocols provided herein offer a robust and safe framework for researchers to acquire high-quality data for this and other hazardous materials, emphasizing the importance of self-validating procedures in spectroscopic analysis.

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